

Application Notes and Protocols for Mass Spectrometry Analysis of Bromine Peroxide Radicals

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Compound of Interest

Compound Name: *Bromine peroxide*

Cat. No.: *B1244364*

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Introduction

Bromine peroxide radicals ($\text{BrOO}\bullet$) are highly reactive intermediates that play a crucial role in atmospheric chemistry, particularly in ozone depletion cycles. Their transient nature makes direct detection and quantification challenging. This document provides a detailed protocol for the analysis of **bromine peroxide** radicals using Chemical Ionization Mass Spectrometry (CIMS), a sensitive and selective technique for detecting gas-phase radicals. The methodology is based on established principles for the detection of other peroxide radicals, adapted for the specific properties of bromine-containing species.

Principle of Detection

The primary method for detecting **bromine peroxide** radicals is through chemical ionization mass spectrometry, where bromide ions (Br^-) are used as the reagent ion. This technique is highly selective for hydroperoxy radicals (HO_2) and can be adapted for $\text{BrOO}\bullet$. The reaction

involves the association of the **bromine peroxide** radical with the bromide reagent ion to form a stable cluster ion that can be detected by the mass spectrometer.

The key identifying feature in the mass spectrum for any bromine-containing species is the characteristic isotopic pattern of bromine, which has two stable isotopes, ^{79}Br and ^{81}Br , in nearly equal abundance (approximately 50.5% and 49.5%, respectively).^{[1][2]} This results in two peaks of roughly equal intensity separated by two mass-to-charge units (m/z) for any ion containing a single bromine atom.^{[1][2]}

Experimental Protocols

Generation of Bromine Peroxide Radicals

A potential method for generating **bromine peroxide** radicals for laboratory analysis involves the reaction of bromine atoms ($\text{Br}\cdot$) with oxygen (O_2) in the presence of a third body (M) to stabilize the newly formed radical.

Protocol:

- **Source of Bromine Atoms:** Generate bromine atoms through the photolysis of a suitable precursor, such as bromoform (CHBr_3) or molecular bromine (Br_2), using a UV lamp.
- **Reaction Chamber:** Introduce the bromine atom precursor into a flow tube reactor.
- **Oxygen Addition:** Add a controlled flow of oxygen gas (O_2) to the reactor.
- **Third Body:** Use an inert gas, such as nitrogen (N_2) or argon (Ar), as a third body (M) to carry the reactants and stabilize the $\text{BrOO}\cdot$ radical.
- **Reaction:** The bromine atoms will react with oxygen to form **bromine peroxide** radicals: $\text{Br}\cdot + \text{O}_2 + \text{M} \rightarrow \text{BrOO}\cdot + \text{M}$.

Mass Spectrometry Analysis using Bromide Chemical Ionization

Instrumentation: A high-resolution time-of-flight chemical ionization mass spectrometer (HR-ToF-CIMS) is recommended for this analysis.^{[3][4]}

Protocol:

- **Reagent Ion Generation:** Generate bromide ions (Br^-) by passing a carrier gas (e.g., N_2) over a permeation tube containing a bromine compound like methyl bromide (CH_3Br) or by using a dilute mixture of HBr in N_2 that passes through an ion source (e.g., a polonium-210 source).
- **Ion-Molecule Reaction Region:** Introduce the gas sample from the radical generation chamber into the ion-molecule reaction (IMR) region of the mass spectrometer.
- **Chemical Ionization:** In the IMR, the **bromine peroxide** radicals ($\text{BrOO}\cdot$) will react with the bromide reagent ions (Br^-) to form a stable cluster ion: $\text{BrOO}\cdot + \text{Br}^- \rightarrow [\text{BrOO}\cdot\text{Br}]^-$.
- **Mass Analysis:** The resulting ions are then guided into the mass analyzer (e.g., a time-of-flight analyzer) for mass-to-charge ratio determination.
- **Detection:** The detector will record the abundance of ions at specific m/z values.

Data Presentation

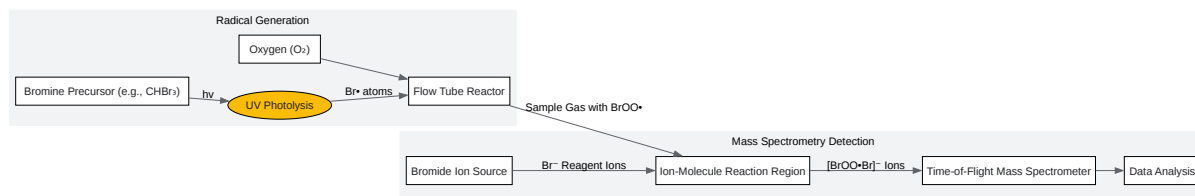
The primary ions of interest and their expected mass-to-charge ratios are presented in the table below. The presence of two major bromine isotopes (^{79}Br and ^{81}Br) leads to a characteristic isotopic distribution for each ion.

Ion	Formula	Expected m/z (⁷⁹ Br)	Expected m/z (⁸¹ Br)	Isotopic Ratio
Bromide Reagent Ion	[⁷⁹ Br] ⁻	79	-	~1:1 with ⁸¹ Br
[⁸¹ Br] ⁻	-	81		
Bromine Peroxide Radical Adduct	[⁷⁹ BrOO• ⁷⁹ Br] ⁻	190	-	~1:2:1 with mixed and heavy isotopes
[⁷⁹ BrOO• ⁸¹ Br] ⁻ / [⁸¹ BrOO• ⁷⁹ Br] ⁻	-	192		
[⁸¹ BrOO• ⁸¹ Br] ⁻	-	194		

Note: The isotopic ratio for the adduct containing two bromine atoms will be approximately 1:2:1 for the M, M+2, and M+4 peaks, respectively.[\[1\]](#)

Visualization of Experimental Workflow and Detection Mechanism

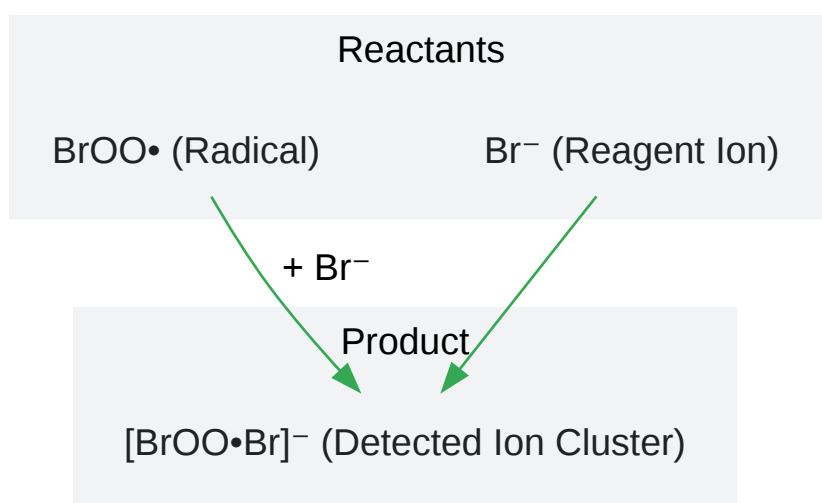
Experimental Workflow



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Caption: Experimental workflow for the generation and mass spectrometric detection of **bromine peroxide** radicals.

Chemical Ionization Mechanism



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Caption: Chemical ionization mechanism for the detection of **bromine peroxide** radicals using bromide ions.

Data Analysis and Interpretation

- **Mass Spectra Analysis:** The primary goal is to identify the ion cluster corresponding to $[\text{BrOO}\cdot\text{Br}]^-$. Look for peaks at m/z 190, 192, and 194.
- **Isotopic Signature:** Confirm the presence of two bromine atoms by verifying the ~1:2:1 intensity ratio of the peaks at m/z 190, 192, and 194.^[1] This isotopic signature is a strong confirmation of a species containing two bromine atoms.
- **High-Resolution Data:** If using a high-resolution mass spectrometer, confirm the elemental composition of the detected ions by comparing the exact measured mass to the theoretical mass of the $[\text{BrOO}\cdot\text{Br}]^-$ ion.
- **Quantification:** The concentration of **bromine peroxide** radicals can be estimated by comparing the signal intensity of the adduct ion to the signal of the reagent ion and by calibrating the instrument with a known concentration of a similar radical, such as $\text{HO}_2\cdot$.

Concluding Remarks

The mass spectrometry analysis of **bromine peroxide** radicals is a complex but feasible task. The use of bromide chemical ionization offers a selective and sensitive method for their detection. Careful experimental design, particularly in the generation of the radicals and the optimization of the mass spectrometer parameters, is crucial for successful analysis. The characteristic isotopic signature of bromine provides a definitive means of identifying these transient species in the gas phase. This protocol provides a foundational methodology for researchers to build upon in their investigations of these important atmospheric radicals.

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